

An In-depth Technical Guide to 1,3-Diiodoacetone: Chemical Properties and Structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Diiodoacetone

Cat. No.: B132185

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

1,3-Diiodoacetone is a halogenated organic compound with notable applications in organic synthesis and as a microbicidal agent. Its reactivity, stemming from the presence of two iodine atoms and a central carbonyl group, makes it a versatile building block for the synthesis of various heterocyclic compounds. This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **1,3-diiodoacetone**, tailored for professionals in research and drug development.

Chemical Structure and Properties

1,3-Diiodoacetone, systematically named 1,3-diiodopropan-2-one, consists of a three-carbon acetone backbone with iodine atoms substituting a hydrogen on each of the methyl groups.^[1] This structure imparts significant reactivity to the molecule, particularly in nucleophilic substitution reactions.

Physicochemical and Structural Data

The key chemical and physical properties of **1,3-diiodoacetone** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C ₃ H ₄ I ₂ O
Molecular Weight	309.87 g/mol [2][3]
IUPAC Name	1,3-diiodopropan-2-one[1]
Synonyms	1,3-Diiodo-2-propanone, NSC 41123[2][3]
CAS Number	6305-40-4
Appearance	Light brown to very dark brown solid[1]
Density	2.746 ± 0.06 g/cm ³ (Predicted)[1]
Solubility	Sparingly soluble in Chloroform, slightly soluble in Ethyl Acetate and Methanol[1]
Storage Temperature	-20°C[1][4]
SMILES String	O=C(Cl)Cl[2][3]
InChI Key	OKARNAREDZHGLR-UHFFFAOYSA-N[2][3]

Visualizing the Structure of 1,3-Diiodoacetone

The following diagram illustrates the chemical structure of **1,3-diiodoacetone**.

Chemical structure of 1,3-diiodoacetone.

Experimental Protocols

The synthesis of **1,3-diiodoacetone** can be achieved through various routes, with a common method involving the oxidation of 1,3-diiodopropan-2-ol, which is itself derived from glycerol 1,3-dichlorohydrin.[2][5][6][7]

Synthesis of 1,3-Diiodopropanone from 1,3-Diiodopropanol

This protocol details the oxidation of 1,3-diiodopropanol to yield 1,3-diiodopropanone.[2]

Materials:

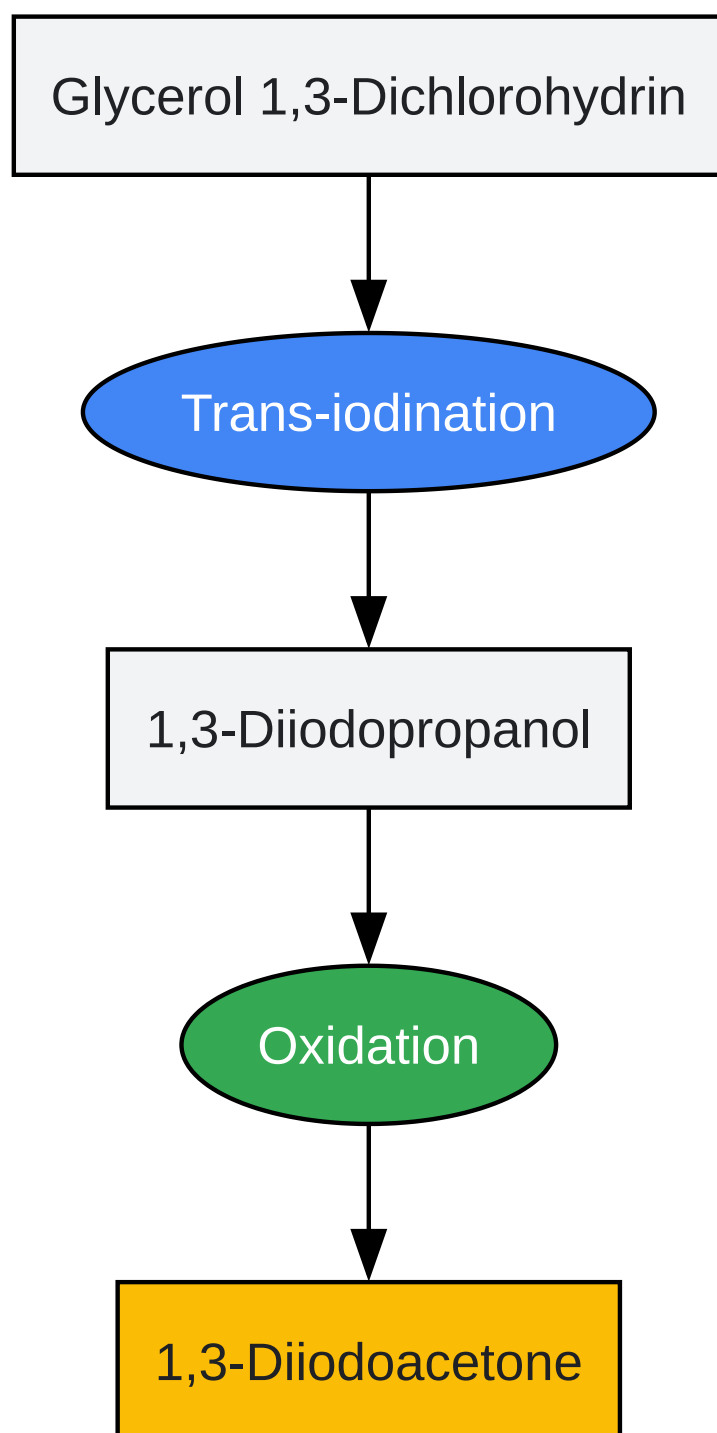
- 1,3-diiodopropanol
- Periodic acid (H_5IO_6)
- Polyvinyl-pyridinium chlorochromate (PV-PCC) resin
- Acetonitrile
- Ether
- 1% Sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution

Procedure:

- To a round bottom flask, add periodic acid (1.5 mmol) and acetonitrile (10 mL).
- Stir the resulting suspension for 15 minutes.
- Add PV-PCC resin (0.07 mmol) and 1,3-diiodopropanol (1.0 mmol) to the flask.
- The reaction mixture is left under strong stirring for 3 hours.
- Following the reaction, filter the heterogeneous medium through filter paper.
- Evaporate the solvent from the filtrate to yield a viscous brownish liquid.
- Dilute the liquid in ether (20 mL).
- Wash the ether solution with a 1% sodium thiosulfate solution (20 mL).
- Separate the organic layer and evaporate the ether to obtain 1,3-diiodopropanone.

Chemical Synthesis Workflow

The multi-step synthesis from glycerol 1,3-dichlorohydrin is a common pathway to produce **1,3-diiodoacetone**.^{[5][6][7]}



[Click to download full resolution via product page](#)

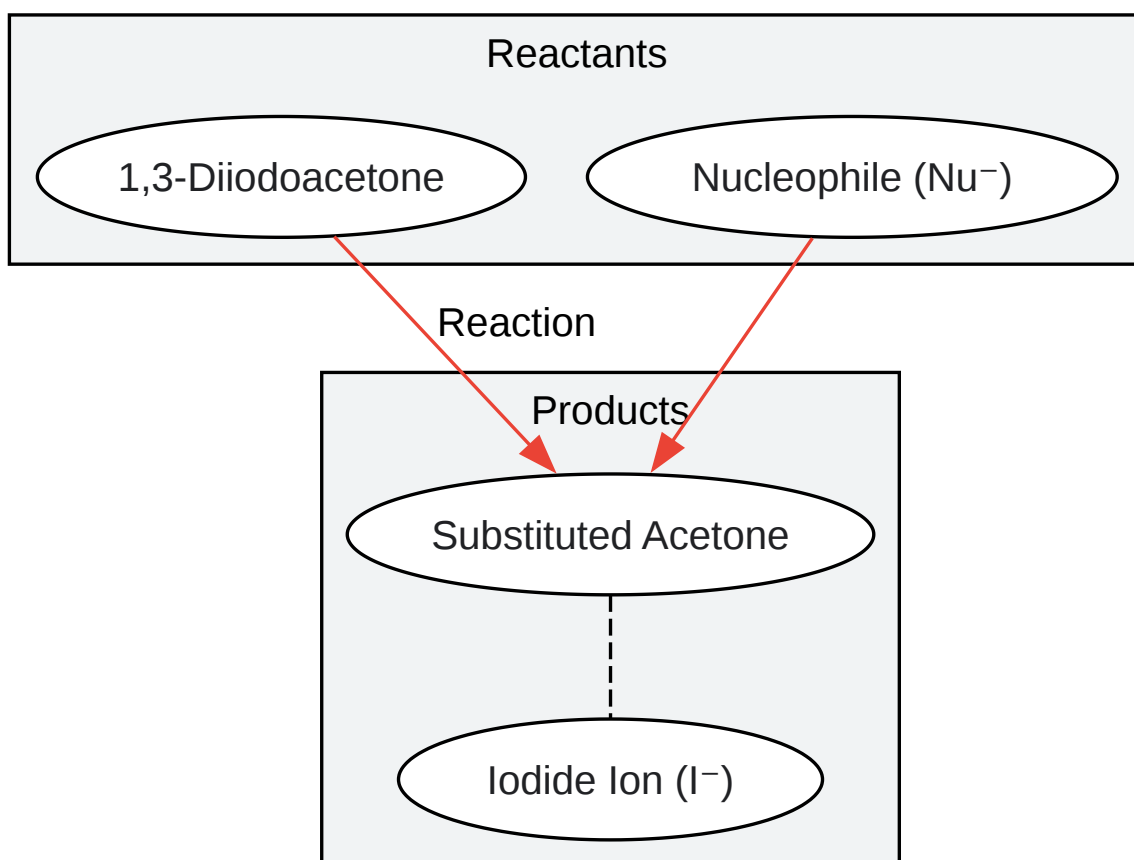
Synthesis pathway of 1,3-diiodoacetone.

Chemical Reactivity and Mechanisms

1,3-Diiodoacetone is a reactive compound due to the electrophilic nature of the carbonyl carbon and the presence of two good leaving groups (iodide ions).[8] This makes it susceptible to nucleophilic substitution reactions.

Nucleophilic Substitution Reactions

The primary mechanism of reaction for **1,3-diiodoacetone** in many synthetic applications is nucleophilic substitution. A general representation of this reaction is shown below.



[Click to download full resolution via product page](#)

General nucleophilic substitution reaction.

Applications in Research and Development

1,3-Diiodoacetone serves as a valuable tool in several areas of chemical and pharmaceutical research.

- **Organic Synthesis:** It is a key building block for the synthesis of more complex organic molecules, particularly heterocyclic compounds with potential biological activities.[8]
- **Microbiological Control:** The compound exhibits antimicrobial properties, making it effective in controlling the growth of bacteria, fungi, and algae.[2][3] This is attributed to the biocidal effects of the iodine atoms, which can disrupt microbial cell membranes and proteins.[8]

Conclusion

1,3-Diiodoacetone is a highly reactive and versatile chemical compound with significant potential in organic synthesis and as a microbicidal agent. A thorough understanding of its chemical properties, structure, and reactivity is essential for its effective and safe utilization in research and development. The information provided in this guide serves as a foundational resource for scientists and professionals working with this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,3-DIIODOACETONE | 6305-40-4 [m.chemicalbook.com]
- 2. scielo.br [scielo.br]
- 3. 1,3-Diiodoacetone | CymitQuimica [cymitquimica.com]
- 4. Page loading... [wap.guidechem.com]
- 5. scite.ai [scite.ai]
- 6. Expeditious syntheses to pharmonochemicals 1,3-dihydroxyacetone, 1,3-dichloro-, 1,3-dibromo- and 1,3-diiodoacetone from glycerol 1,3-dichlorohydrin using homogenous and heterogenous medium [inis.iaea.org]

- 7. researchgate.net [researchgate.net]
- 8. Buy 1,3-Diiodoacetone (EVT-375297) | 6305-40-4 [evitachem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1,3-Diiodoacetone: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b132185#1-3-diiodoacetone-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com